

Ethanimidothioic acid, methyl ester (9CI) solubility problems and solutions

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Compound of Interest

Compound Name: *Ethanimidothioic acid, methyl ester (9CI)*

Cat. No.: *B102301*

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Technical Support Center: Ethanimidothioic acid, methyl ester (Methomyl)

Disclaimer: The information provided in this technical support center is for guidance purposes for researchers, scientists, and drug development professionals. "**Ethanimidothioic acid, methyl ester (9CI)**" can refer to several compounds. This guide focuses on the most common representative, Methomyl (CAS: 16752-77-5). Always refer to the specific Safety Data Sheet (SDS) and Certificate of Analysis for the exact product you are using.

Frequently Asked Questions (FAQs)

Q1: What is the general solubility of Methomyl?

A1: Methomyl is a white crystalline solid that is highly soluble in water and many common organic solvents.[1][2][3] Its solubility is influenced by the solvent, temperature, and pH of the solution.[4]

Q2: In which solvents is Methomyl most soluble?

A2: Methomyl exhibits high solubility in methanol, followed by acetone, ethanol, and isopropanol.[1] It is also soluble in chloroform.[2]

Q3: What is the water solubility of Methomyl?

A3: The aqueous solubility of Methomyl is approximately 58,000 mg/L (or 5.8 g/100 mL) at 25°C.[1][5]

Q4: How does pH affect the stability of Methomyl solutions?

A4: Methomyl is most stable in neutral or slightly acidic aqueous solutions. It decomposes rapidly in alkaline (basic) solutions.[1][6] Therefore, it is crucial to control the pH of your stock solutions and experimental media.

Q5: How should I prepare a stock solution of Methomyl?

A5: For most biological applications, a concentrated stock solution is typically prepared in an organic solvent like methanol or acetone due to its high solubility.[2] This stock can then be diluted to the final working concentration in your aqueous experimental medium. Ensure the final concentration of the organic solvent is compatible with your experimental system.

Troubleshooting Guide

Problem 1: My Methomyl is not dissolving in water.

Possible Cause	Solution
Concentration is too high.	Although Methomyl is water-soluble, you may be exceeding its solubility limit of ~58 g/L.[1][5] Try preparing a more dilute solution.
Low Temperature.	Solubility of solids in liquids generally increases with temperature.[4] Gentle warming of the solution may aid dissolution. However, be cautious as heat can also accelerate degradation.
Incorrect pH.	Ensure your water is not alkaline, as this can lead to decomposition rather than dissolution.[1] Use neutral or slightly acidic water.
Incomplete Mixing.	Ensure vigorous mixing (e.g., vortexing or sonication) to facilitate the dissolution process.

Problem 2: My Methomyl solution is cloudy or has precipitated.

Possible Cause	Solution
Supersaturation.	The solution may have been temporarily clear but has now precipitated out. Try gently warming the solution to redissolve the precipitate and then use it promptly.
pH Shift.	The pH of your solution may have shifted to the alkaline range, causing decomposition and precipitation. Check and adjust the pH if necessary.
Solvent Evaporation.	If using a volatile organic solvent for your stock solution, evaporation can increase the concentration and lead to precipitation. Ensure your container is tightly sealed.
Low Temperature Storage.	Storing a concentrated solution at a low temperature (e.g., 4°C) can cause the compound to precipitate. Allow the solution to come to room temperature and ensure everything is redissolved before use.

Problem 3: I am seeing unexpected results in my experiment.

Possible Cause	Solution
Compound Degradation.	Methomyl degrades in alkaline conditions and in moist soils. ^[1] Prepare fresh solutions for your experiments and avoid storing them for extended periods, especially in aqueous buffers.
Solvent Effects.	The organic solvent used to prepare your stock solution might be affecting your experimental system. Always run a vehicle control (your experimental medium with the same concentration of the solvent) to account for any solvent-induced effects.
Interaction with Media Components.	Components in your experimental media could be interacting with the Methomyl. Consider simplifying your buffer system if you suspect this is an issue.

Data Presentation

Table 1: Solubility of Methomyl in Various Solvents at 25°C

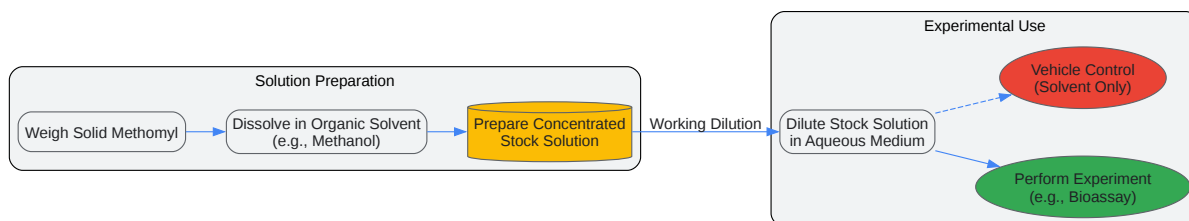
Solvent	Solubility (wt/wt %)	Solubility (g/100mL)
Water	5.8	5.8 ^{[1][5]}
Methanol	100	Very soluble ^{[1][2]}
Acetone	73	Very soluble ^{[1][2]}
Ethanol	42	Very soluble ^{[1][2]}
Isopropanol	22	Soluble ^{[1][2]}
Chloroform	-	Slightly Soluble ^[2]

Experimental Protocols

Protocol 1: Preparation of a 100 mM Methomyl Stock Solution in Methanol

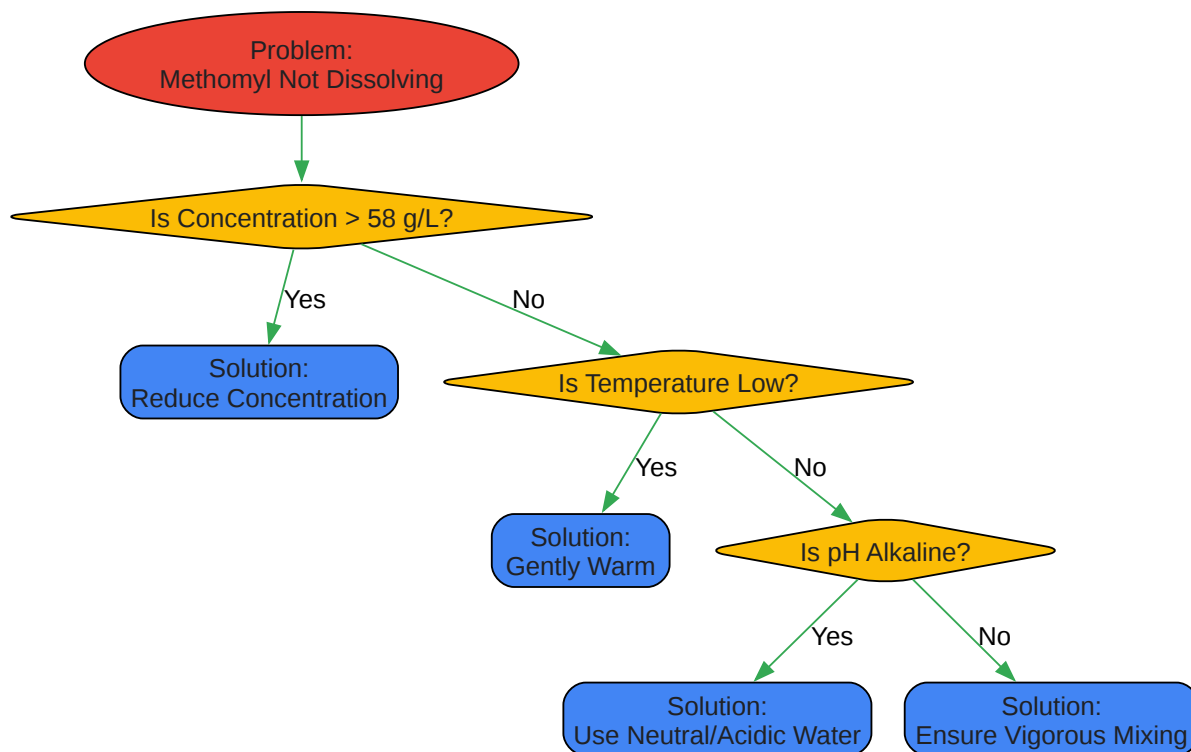
- Materials:
 - Methomyl (solid, CAS: 16752-77-5)
 - Methanol (anhydrous, analytical grade)
 - Calibrated balance
 - Volumetric flask
 - Vortex mixer or sonicator
- Procedure:
 1. Calculate the required mass of Methomyl for your desired volume and concentration (Molecular Weight: 162.21 g/mol). For 10 mL of a 100 mM solution, you would need 0.16221 g of Methomyl.
 2. Accurately weigh the calculated amount of Methomyl and transfer it to the volumetric flask.
 3. Add a small amount of methanol to the flask to dissolve the solid.
 4. Gently swirl the flask to dissolve the Methomyl. If necessary, use a vortex mixer or a sonicator for a short period.
 5. Once the solid is completely dissolved, add methanol to the final volume mark on the volumetric flask.
 6. Cap the flask and invert it several times to ensure a homogenous solution.
 7. Store the stock solution in a tightly sealed container at the recommended temperature (typically 0-6°C), protected from light.[\[2\]](#)

Visualizations



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Caption: Experimental workflow for preparing and using Methomyl solutions.



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Caption: Troubleshooting logic for Methomyl dissolution issues.

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